

Application Notes for AP22408 In Vitro Kinase Assay

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Compound of Interest

Compound Name: AP22408
CAS No.: 268741-43-1
Cat. No.: B1665585

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Introduction

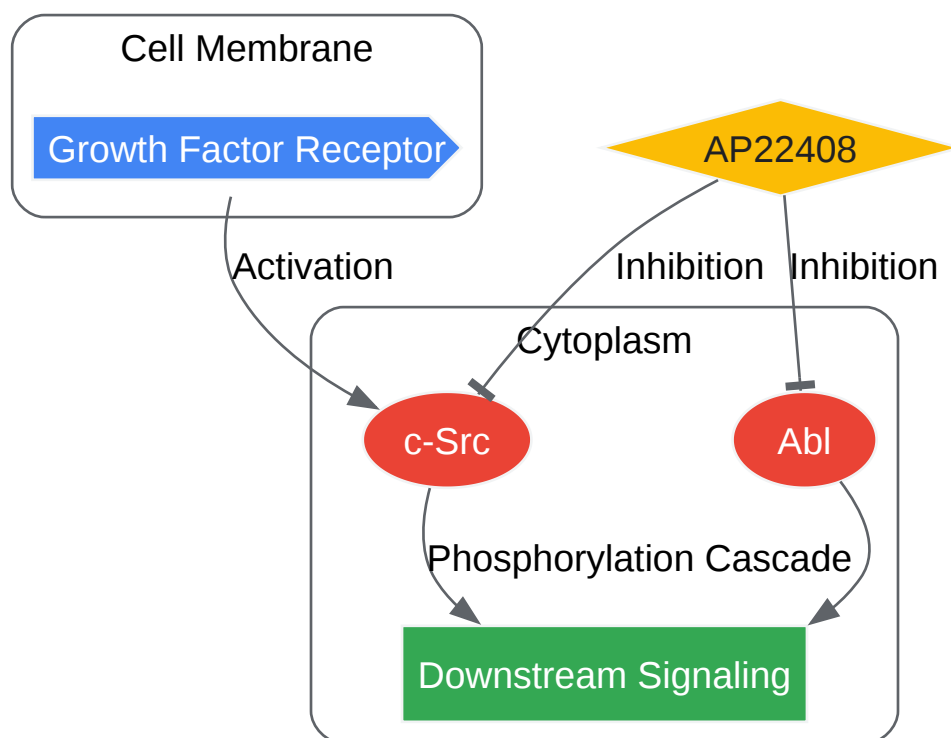
AP22408 is a dual inhibitor of the non-receptor tyrosine kinases, c-Src and Abl. These kinases are crucial components of intracellular signaling pathways that regulate cell proliferation, differentiation, survival, and migration.^{[1][2]} Dysregulation of c-Src and Abl kinase activity is implicated in the pathogenesis of various cancers, including chronic myeloid leukemia (CML) and certain solid tumors.^{[1][2]} Consequently, inhibitors targeting these kinases are valuable tools for both basic research and clinical applications. These application notes provide a detailed protocol for determining the in vitro inhibitory activity of **AP22408** against c-Src and Abl kinases using a luminescence-based assay that quantifies ATP consumption.

Target Audience

These protocols and notes are intended for researchers, scientists, and drug development professionals with experience in biochemical assays.

Signaling Pathway Context

c-Src and Abl are key nodes in multiple signaling cascades. Upon activation by upstream signals, such as growth factor receptors or integrins, these kinases phosphorylate a wide array of downstream substrates, propagating signals that influence cellular behavior. The diagram below provides a simplified overview of their position in cellular signaling.



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Simplified Signaling Pathway of c-Src and Abl Kinases.

Data Presentation

The inhibitory potency of **AP22408** is quantified by its half-maximal inhibitory concentration (IC₅₀). While specific IC₅₀ values for **AP22408** are not readily available in the public domain, the following table provides a template for presenting such data. For illustrative purposes, published IC₅₀ values for Dasatinib, another potent dual Src/Abl inhibitor, are included.

Compound	Target Kinase	Assay Format	Substrate	ATP Concentration	IC50 (nM)	Reference
AP22408	c-Src	Luminescence	Poly(Glu,Tyr) 4:1	10 μ M	User Determined	N/A
AP22408	Abl	Luminescence	Abltide	10 μ M	User Determined	N/A
Dasatinib	c-Src	Biochemical	N/A	N/A	<1	[3]
Dasatinib	Abl	Biochemical	N/A	N/A	<1	[3]

Note: Dasatinib values are provided as an example of a dual Src/Abl inhibitor and were not generated using the specific protocol below.

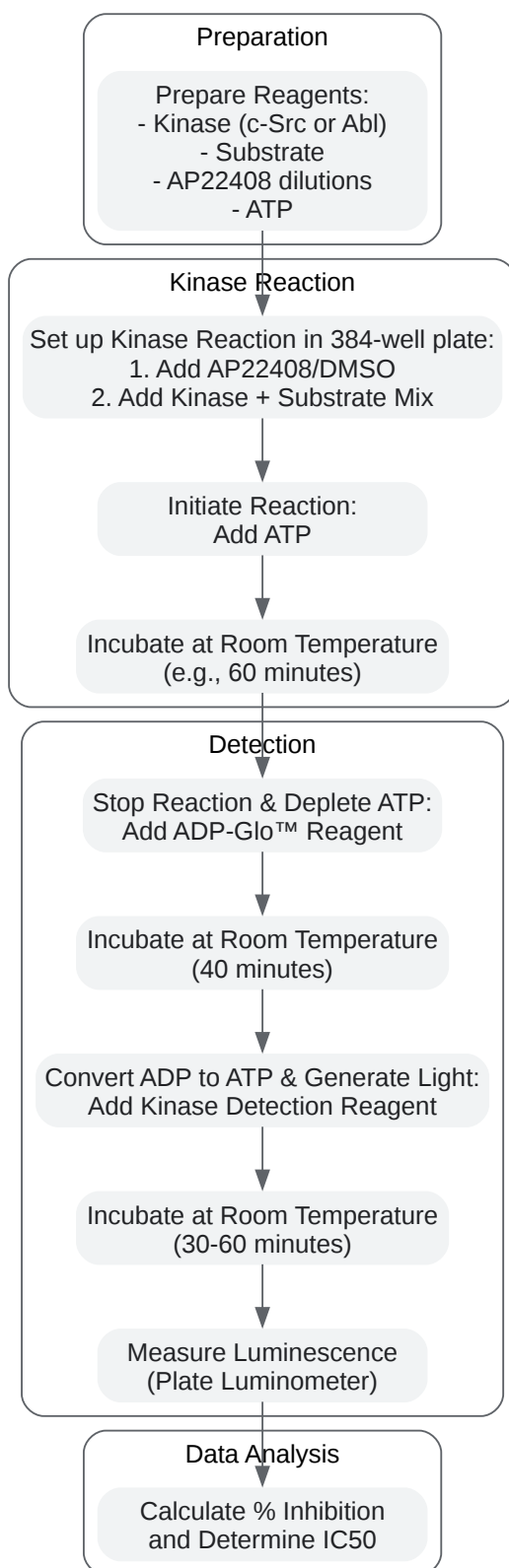
Experimental Protocols

This section details a luminescence-based in vitro kinase assay protocol to determine the IC50 of **AP22408** against c-Src and Abl kinases. The protocol is adapted from widely used commercial assays, such as the ADP-Glo™ Kinase Assay, which measures kinase activity by quantifying the amount of ADP produced during the enzymatic reaction.

Principle of the Assay

The assay quantifies kinase activity by measuring the amount of ADP produced in the kinase reaction. The amount of ADP is directly proportional to the kinase activity. The detection is a two-step process. First, the kinase reaction is stopped, and the remaining ATP is depleted. Second, the ADP is converted to ATP, which is then used in a luciferase/luciferin reaction to produce a luminescent signal. The intensity of the light is directly proportional to the ADP concentration and, therefore, the kinase activity.

Experimental Workflow Diagram



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References

- 1. Equally potent inhibition of c-Src and Abl by compounds that recognize inactive kinase conformations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Src/Abl tyrosine kinase inhibitor — TargetMol Chemicals [[targetmol.com](https://www.targetmol.com)]
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